

How to prepare SR14150 stock solutions for experiments

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Compound of Interest

Compound Name: SR14150

Cat. No.: B1681994

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Application Notes and Protocols for SR14150

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a detailed protocol for the preparation of stock solutions of **SR14150**, a selective Nociceptin/Orphanin FQ (NOP) receptor partial agonist. Due to the limited availability of public data on the solubility of **SR14150**, this document outlines a general procedure for handling the compound and a recommended method for determining its solubility in common laboratory solvents. The provided protocols are intended to ensure accurate and reproducible experimental results.

Introduction to SR14150

SR14150 is a potent and selective partial agonist for the Nociceptin/Orphanin FQ (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor. It also exhibits weak partial agonist activity at the mu-opioid receptor. The NOP receptor system is implicated in a variety of physiological processes, including pain modulation, anxiety, and reward. As such, **SR14150** is a valuable pharmacological tool for investigating the roles of the NOP receptor in these processes and for the potential development of novel therapeutics. Accurate preparation of **SR14150** stock solutions is the first critical step for reliable in vitro and in vivo studies.

Physicochemical Properties of SR14150

A summary of the key physicochemical properties of **SR14150** is presented in the table below. This information is essential for accurate stock solution preparation and concentration calculations.

Property	Value
Chemical Name	1-(1-Cyclooctylpiperidin-4-yl)-indolin-2-one
CAS Number	709024-69-1
Molecular Formula	C ₂₁ H ₃₀ N ₂ O
Molecular Weight	326.48 g/mol
Appearance	Solid powder

Solubility of SR14150

Quantitative solubility data for **SR14150** in common laboratory solvents is not readily available in published literature or supplier datasheets. It is therefore highly recommended that researchers empirically determine the solubility of **SR14150** in the desired solvent before preparing a high-concentration stock solution.

Recommended Solvents for Solubility Testing:

- Dimethyl sulfoxide (DMSO)
- Ethanol (EtOH)

Protocol for Solubility Determination:

- Preparation: Weigh out a small, precise amount of **SR14150** powder (e.g., 1 mg).
- Solvent Addition: Add a small, measured volume of the chosen solvent (e.g., 100 µL of DMSO) to the powder.
- Dissolution: Vortex the mixture thoroughly for 1-2 minutes. Gentle warming (to 37°C) and sonication may aid in dissolution.

- Observation: Visually inspect the solution for any undissolved particles.
- Incremental Addition: If the solid has completely dissolved, continue to add small, measured volumes of the solvent, vortexing after each addition, until the solution becomes saturated (i.e., precipitation is observed).
- Calculation: Calculate the approximate solubility based on the total volume of solvent required to dissolve the initial mass of **SR14150**.

Experimental Protocols

Preparation of a 10 mM **SR14150** Stock Solution in DMSO (Hypothetical)

This protocol is based on a hypothetical solubility of **SR14150** in DMSO. The actual concentration achievable should be determined using the solubility determination protocol above.

Materials:

- **SR14150** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Procedure:

- Pre-weighing: Allow the vial of **SR14150** to equilibrate to room temperature before opening to prevent condensation.

- **Weighing:** Accurately weigh out the desired amount of **SR14150**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.265 mg of **SR14150** (Molecular Weight = 326.48 g/mol). Calculation: $(10 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (326.48 \text{ g/mol}) * (1000 \text{ mg/g}) * 1 \text{ mL} = 3.265 \text{ mg}$
- **Dissolution:** Add the weighed **SR14150** to a microcentrifuge tube. Add the appropriate volume of DMSO (in this example, 1 mL).
- **Mixing:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. If necessary, briefly sonicate the tube in a water bath to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage and Stability

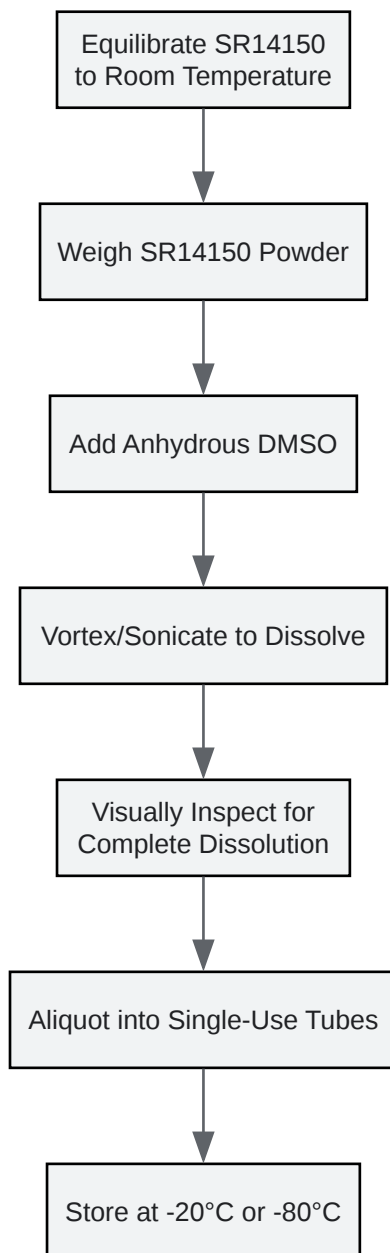
Proper storage of **SR14150** powder and its stock solutions is crucial for maintaining its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Notes
Solid Powder	0 - 4°C	Short-term (days to weeks)	Store in a dry, dark place.
-20°C	Long-term (months to years)	Store in a dry, dark place.	
Stock Solution	-20°C	Short-term (weeks)	Minimize freeze-thaw cycles.
-80°C	Long-term (months)	Recommended for prolonged storage.	

Note: The stability of **SR14150** in solution over time has not been extensively reported. It is recommended to prepare fresh stock solutions regularly and to visually inspect for any signs of precipitation before use.

Visualizations

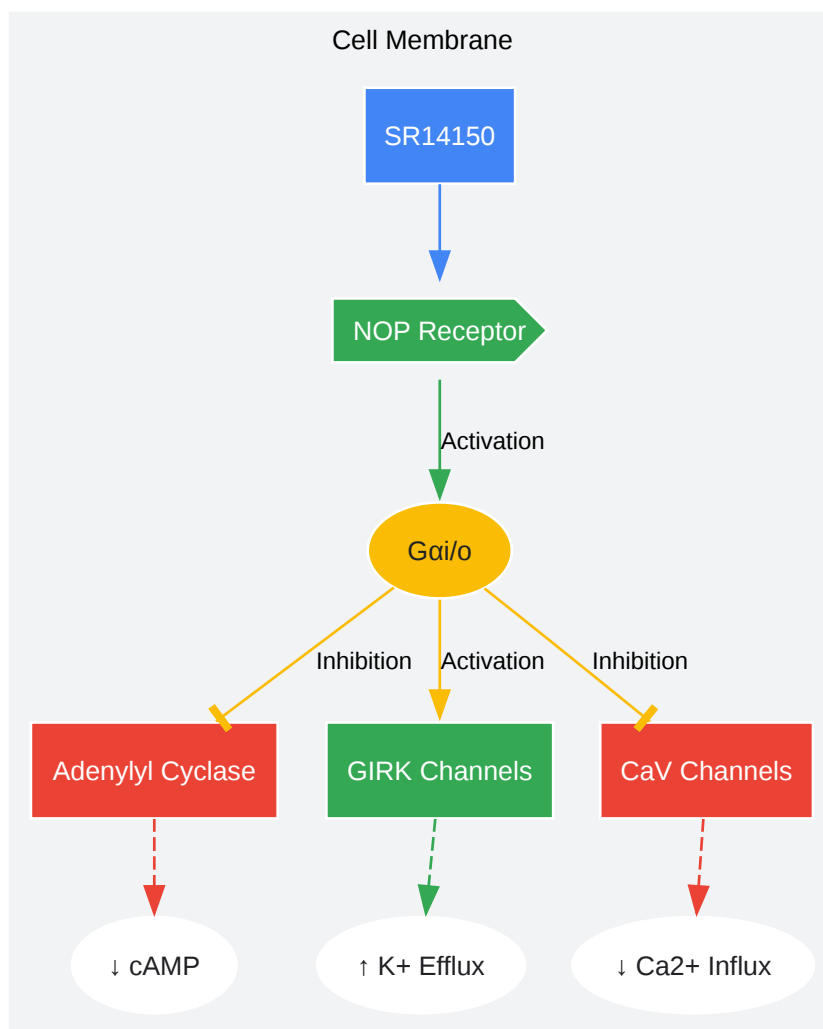
Workflow for SR14150 Stock Solution Preparation



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Caption: Workflow for preparing **SR14150** stock solution.

Signaling Pathway of NOP Receptor Activation



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Caption: Simplified NOP receptor signaling pathway.

- To cite this document: BenchChem. [How to prepare SR14150 stock solutions for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1681994#how-to-prepare-sr14150-stock-solutions-for-experiments\]](https://www.benchchem.com/product/b1681994#how-to-prepare-sr14150-stock-solutions-for-experiments)

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